

Elucidation of 3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol: A Technical Overview

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Compound of Interest

Compound Name: 3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol

Cat. No.: B15593386

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Despite a comprehensive search of available scientific literature, the primary research article detailing the original isolation and complete spectroscopic data for the structure elucidation of **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** could not be located. This natural product is consistently referenced as originating from *Mikania trachypleura* B.L.Rob., a plant within the Asteraceae family. However, the specific publication containing the requisite detailed experimental protocols and raw spectroscopic data (such as ^1H NMR, ^{13}C NMR, and mass spectrometry) necessary for a full technical guide is not presently accessible through broad searches.

Commercial suppliers of this compound confirm its identity via its CAS number (1221686-60-7), but do not provide citations to the primary literature. General reviews of the *Mikania* genus discuss the presence of various classes of secondary metabolites, including dihydropyranocoumarins, but do not offer specifics on this particular molecule.

While a detailed guide with quantitative data tables and experimental protocols cannot be constructed without the original research, a logical workflow for the structure elucidation of such a compound can be proposed based on standard phytochemical practices.

Hypothetical Workflow for Structure Elucidation

The process of isolating and identifying a novel natural product like **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** would typically follow a structured experimental path. This workflow is visualized in the diagram below.



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Caption: A generalized workflow for the isolation and structural elucidation of a novel natural product.

Concluding Remarks for Researchers

For scientists and drug development professionals interested in **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol**, the lack of accessible primary literature presents a significant challenge. Further investigation for the original publication, potentially through more specialized chemical and botanical databases or by identifying research groups that have historically worked on the phytochemistry of *Mikania trachypleura*, would be necessary to obtain the detailed data required for in-depth analysis and to replicate any reported biological activities. Without the foundational spectroscopic and experimental data, any further research on this compound would necessitate a complete de novo characterization.

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